

# Phenyltriacetoxysilane (CAS No. 18042-54-1): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: **Phenyltriacetoxysilane**

Cat. No.: **B106823**

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This technical guide provides an in-depth overview of **Phenyltriacetoxysilane** (CAS No. 18042-54-1), a versatile organosilicon compound. This document details its physicochemical properties, primary applications, and the fundamental chemical reactions that govern its utility. Experimental methodologies for its characterization are also discussed to provide a comprehensive resource for laboratory and development settings.

## Core Properties of Phenyltriacetoxysilane

**Phenyltriacetoxysilane**, also known as triacetoxy(phenyl)silane, is a colorless to yellowish transparent liquid with a characteristic acrid odor resembling acetic acid.<sup>[1][2]</sup> It is a trifunctional silane notable for its reactivity, particularly its tendency to hydrolyze in the presence of moisture.<sup>[1][2]</sup>

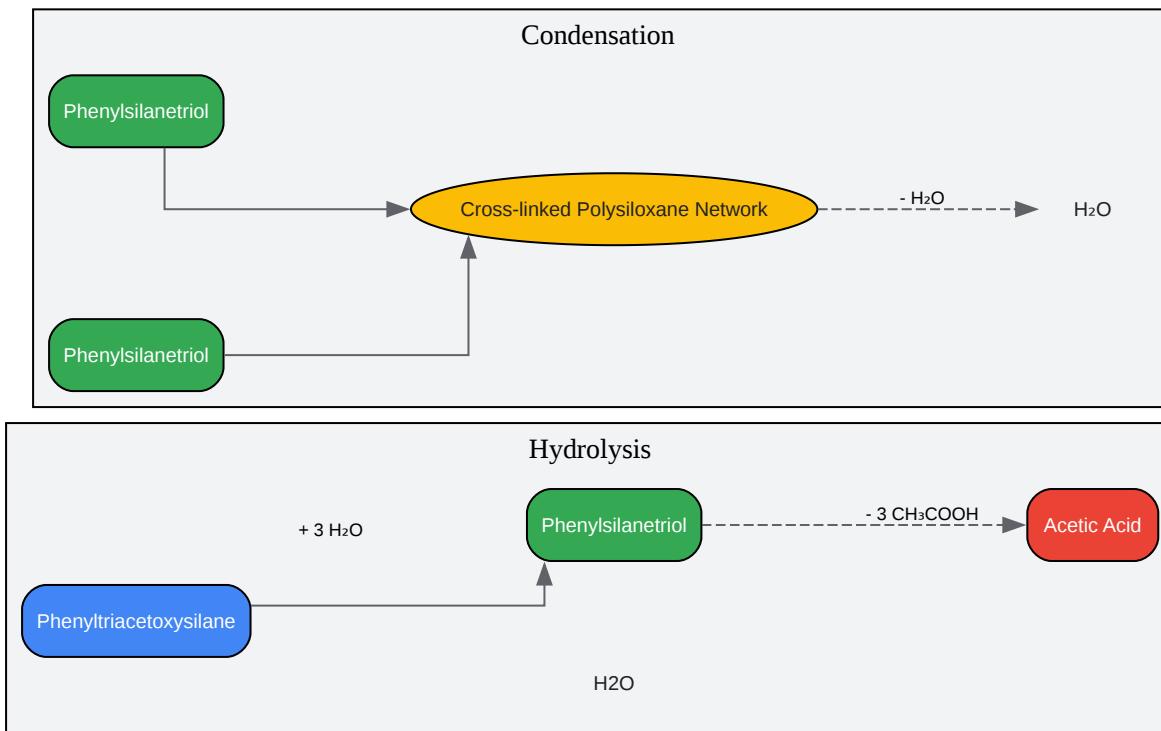
## Physicochemical Data

The key quantitative properties of **Phenyltriacetoxysilane** are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
CAS Number	18042-54-1	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
EINECS Number	241-952-9	<a href="#">[1]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>12</sub> H <sub>14</sub> O <sub>6</sub> Si	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	282.32 g/mol	<a href="#">[1]</a> <a href="#">[3]</a>
Appearance	Colorless to yellowish transparent liquid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a>
Odor	Acrid, vinegar-like (acetic acid)	<a href="#">[1]</a> <a href="#">[2]</a>
Density	1.19 - 1.2 g/cm <sup>3</sup> at 25°C	<a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	291°C at 760 mmHg	<a href="#">[1]</a> <a href="#">[3]</a>
Melting Point	34.5°C	<a href="#">[2]</a> <a href="#">[6]</a>
Flash Point	102 - 108°C	<a href="#">[1]</a> <a href="#">[2]</a>
Refractive Index	1.495 at 25°C	<a href="#">[1]</a> <a href="#">[2]</a>
Purity	Typically ≥ 95%	<a href="#">[1]</a> <a href="#">[4]</a>

## Reaction Mechanism: Hydrolysis and Condensation

The primary utility of **phenyltriacetoxysilane** stems from its ability to undergo hydrolysis and condensation reactions. When exposed to moisture, the acetoxy groups hydrolyze to form silanol intermediates (phenylsilanetriol) and release acetic acid.[\[1\]](#)[\[2\]](#) These silanols are highly reactive and readily condense with each other to form stable siloxane (Si-O-Si) bonds, creating a cross-linked network. This curing process is fundamental to its application in silicone sealants.



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Hydrolysis and condensation of **Phenyltriacetoxysilane**.

## Primary Applications

The predominant application of **phenyltriacetoxysilane** is as a cross-linking agent for room-temperature-vulcanizing (RTV) silicone sealants.[1][4] In these formulations, it is mixed with silanol-terminated polydimethylsiloxane (PDMS) polymers. The hydrolysis and condensation of **phenyltriacetoxysilane** facilitate the cross-linking of the polymer chains, transforming the liquid or paste-like sealant into a durable, flexible silicone rubber. The release of acetic acid during this process is characteristic of acetoxy-cure silicone systems.[1]

Beyond sealants, it also serves as an adhesion promoter and a surface modifier, enhancing the bond between organic polymers and inorganic substrates.[2]

# Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **phenyltriacetoxysilane** are essential for its effective use and quality control.

## Synthesis of Phenyltriacetoxysilane

A common laboratory-scale synthesis involves the reaction of trichlorophenylsilane with an acetylating agent, such as acetic anhydride.

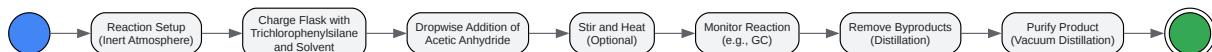
Materials:

- Trichlorophenylsilane ( $C_6H_5SiCl_3$ )
- Acetic Anhydride ( $(CH_3CO)_2O$ )
- Anhydrous reaction solvent (e.g., toluene or hexane)
- Inert gas atmosphere (e.g., nitrogen or argon)

Procedure:

- A flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser under an inert atmosphere is charged with trichlorophenylsilane dissolved in the anhydrous solvent.
- Acetic anhydride is added dropwise to the stirred solution at room temperature. The reaction is typically exothermic.
- After the addition is complete, the reaction mixture may be gently heated to drive the reaction to completion.
- The progress of the reaction can be monitored by techniques such as Gas Chromatography (GC).
- Upon completion, the resulting acetyl chloride and any excess acetic anhydride are removed by distillation, often under reduced pressure.

- The crude **phenyltriacetoxysilane** is then purified by fractional vacuum distillation.



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Synthesis workflow for **Phenyltriacetoxysilane**.

## Characterization Techniques

### Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for confirming the structure of **phenyltriacetoxysilane**.

- $^1\text{H}$  NMR: The proton NMR spectrum is expected to show signals corresponding to the phenyl protons and the methyl protons of the acetoxy groups. The phenyl protons typically appear as a multiplet in the aromatic region ( $\delta$  7.0-8.0 ppm). The methyl protons of the three acetoxy groups are expected to be chemically equivalent and should appear as a sharp singlet at approximately  $\delta$  2.1 ppm.
- $^{13}\text{C}$  NMR: The carbon NMR spectrum will show distinct signals for the carbons of the phenyl group and the carbons of the acetoxy groups (both the methyl and carbonyl carbons).

#### Experimental Protocol for NMR:

- Prepare a sample by dissolving a small amount of **phenyltriacetoxysilane** (typically 5-10 mg) in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ) in an NMR tube.
- Acquire  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra using a standard NMR spectrometer.
- Process the spectra (Fourier transform, phase correction, and baseline correction) and integrate the signals in the  $^1\text{H}$  spectrum to confirm the proton ratios.

### Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the characteristic functional groups present in the molecule.

### Expected Characteristic IR Peaks:

- C=O stretch (ester): A strong absorption band around 1770-1740  $\text{cm}^{-1}$ .
- Si-O-C stretch: Strong absorptions in the 1200-1000  $\text{cm}^{-1}$  region.
- C-H stretch (aromatic and methyl): Absorptions around 3100-3000  $\text{cm}^{-1}$  and 3000-2850  $\text{cm}^{-1}$ , respectively.
- C=C stretch (aromatic): Peaks in the 1600-1450  $\text{cm}^{-1}$  region.
- Si-Phenyl: A characteristic absorption around 1430  $\text{cm}^{-1}$ .

### Experimental Protocol for IR (Attenuated Total Reflectance - ATR):

- Ensure the ATR crystal is clean.
- Place a small drop of liquid **phenyltriacetoxysilane** directly onto the crystal.
- Acquire the IR spectrum.
- Clean the crystal thoroughly with an appropriate solvent (e.g., isopropanol or acetone) after analysis.

### Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS can be used to assess the purity of **phenyltriacetoxysilane** and to identify any byproducts or impurities. The mass spectrum will show the molecular ion peak and characteristic fragmentation patterns.

### Experimental Protocol for GC-MS:

- Prepare a dilute solution of **phenyltriacetoxysilane** in a volatile organic solvent (e.g., hexane or dichloromethane).
- Inject the sample into a GC-MS system equipped with a suitable capillary column (e.g., a non-polar or medium-polarity column).

- Use a temperature program that allows for the separation of the analyte from the solvent and any impurities.
- The mass spectrometer will provide the mass spectrum of the eluting components, which can be compared to spectral libraries for identification.

## Safety and Handling

**Phenyltriacetoxysilane** is reactive with moisture and will release acetic acid upon hydrolysis. Therefore, it should be handled in a well-ventilated area, and appropriate personal protective equipment, including gloves and safety glasses, should be worn. Store in a tightly sealed container in a cool, dry place, away from sources of moisture. For detailed safety information, consult the Safety Data Sheet (SDS).[\[5\]](#)

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